

Application Notes and Protocols for Investigating HGF Signaling with GA 0113

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Introduction

Hepatocyte Growth Factor (HGF) and its receptor, the mesenchymal-epithelial transition factor (c-Met), constitute a crucial signaling pathway involved in various cellular processes, including proliferation, motility, migration, and invasion.[1][2] Dysregulation of the HGF/c-Met signaling cascade is strongly implicated in the development and progression of numerous human cancers, making it a prime target for therapeutic intervention.[3][4][5] **GA 0113** is a potent and selective small molecule inhibitor of c-Met tyrosine kinase. These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the utilization of **GA 0113** to investigate HGF signaling pathways. The document includes detailed protocols for key in vitro assays, data presentation in tabular format for clarity, and visual diagrams of signaling pathways and experimental workflows.

Mechanism of Action

GA 0113 is an ATP-competitive inhibitor of the c-Met tyrosine kinase.[6] Upon binding of HGF to the c-Met receptor, the receptor dimerizes and autophosphorylates key tyrosine residues (Y1234 and Y1235) in its kinase domain.[1][7] This phosphorylation event initiates a downstream signaling cascade by recruiting and activating various adapter proteins and enzymes.[2][8] **GA 0113** effectively blocks this initial autophosphorylation step, thereby inhibiting the entire downstream signaling cascade.



Data Presentation

Table 1: In Vitro Efficacy of GA 0113

Parameter	Cell Line	IC50 (nM)
c-Met Phosphorylation	Hs746T (Gastric)	5.2
MKN-45 (Gastric)	8.1	
SNU-5 (Gastric)	9.8	_
Cell Viability (72h)	Hs746T (Gastric)	15.7
MKN-45 (Gastric)	22.4	
SNU-5 (Gastric)	28.9	_

Data are representative and intended for illustrative purposes.

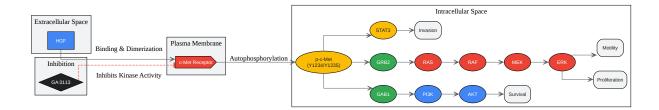
Table 2: Kinase Selectivity Profile of GA 0113

Kinase	IC50 (nM)
c-Met	4.5
VEGFR2	> 5,000
EGFR	> 10,000
PDGFRβ	> 10,000
FGFR1	> 10,000

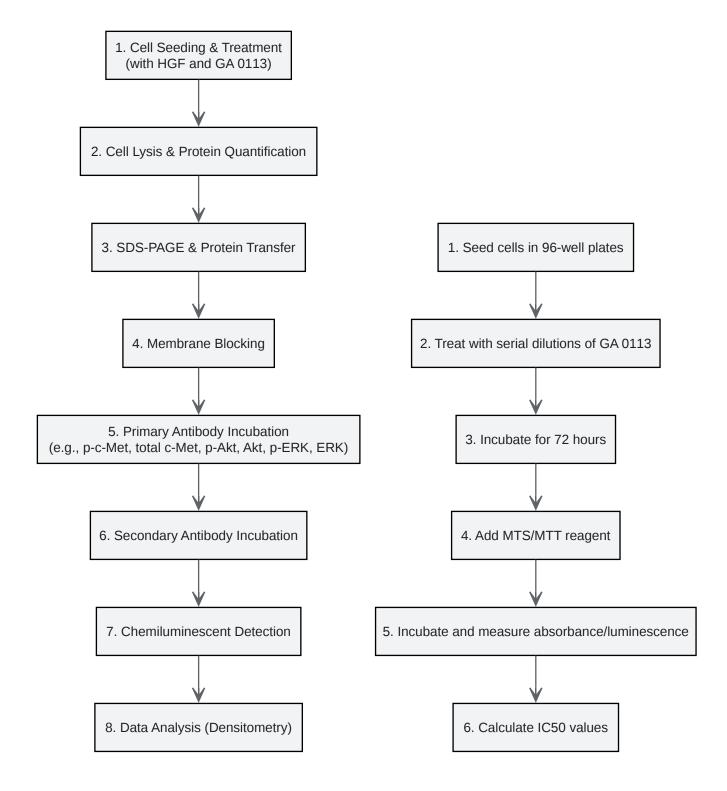
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